

Navigating the Safety Profile of 2,6-Dimethylphenylboronic Acid: A Technical Guide

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Compound of Interest

Compound Name: 2,6-Dimethylphenylboronic acid

Cat. No.: B034878

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety data and associated hazards of **2,6-Dimethylphenylboronic acid** (CAS No. 100379-00-8). The information is intended to equip researchers, scientists, and drug development professionals with the necessary knowledge for safe handling, storage, and use of this versatile chemical reagent.

Chemical and Physical Properties

2,6-Dimethylphenylboronic acid is a valuable reagent in organic synthesis, particularly in Suzuki-Miyaura cross-coupling reactions for the formation of carbon-carbon bonds.^[1] A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Source
CAS Number	100379-00-8	^[2]
Molecular Formula	C ₈ H ₁₁ BO ₂	^[2]
Molecular Weight	149.98 g/mol	^[2]
Melting Point	105 °C (decomposition)	^[2]
Appearance	White solid	Fisher Scientific SDS
Solubility	Soluble in methanol	^[3]

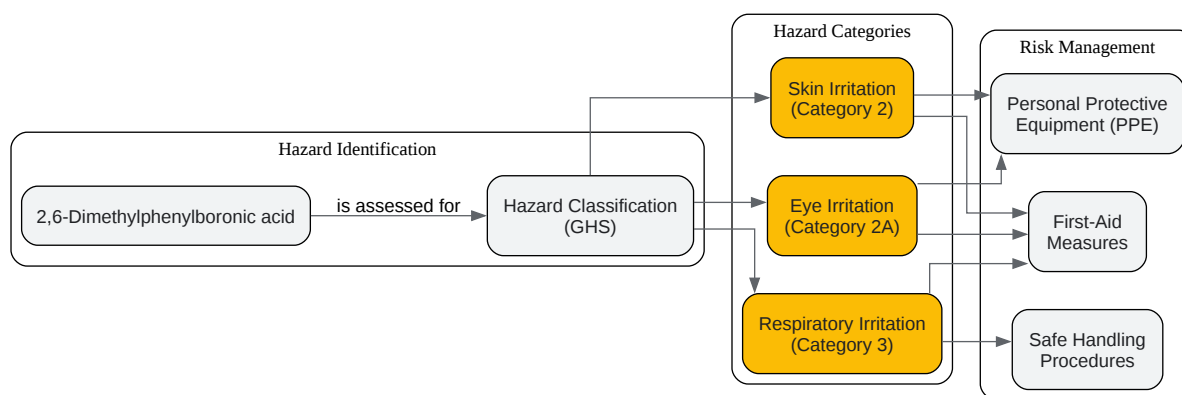
Hazard Identification and Classification

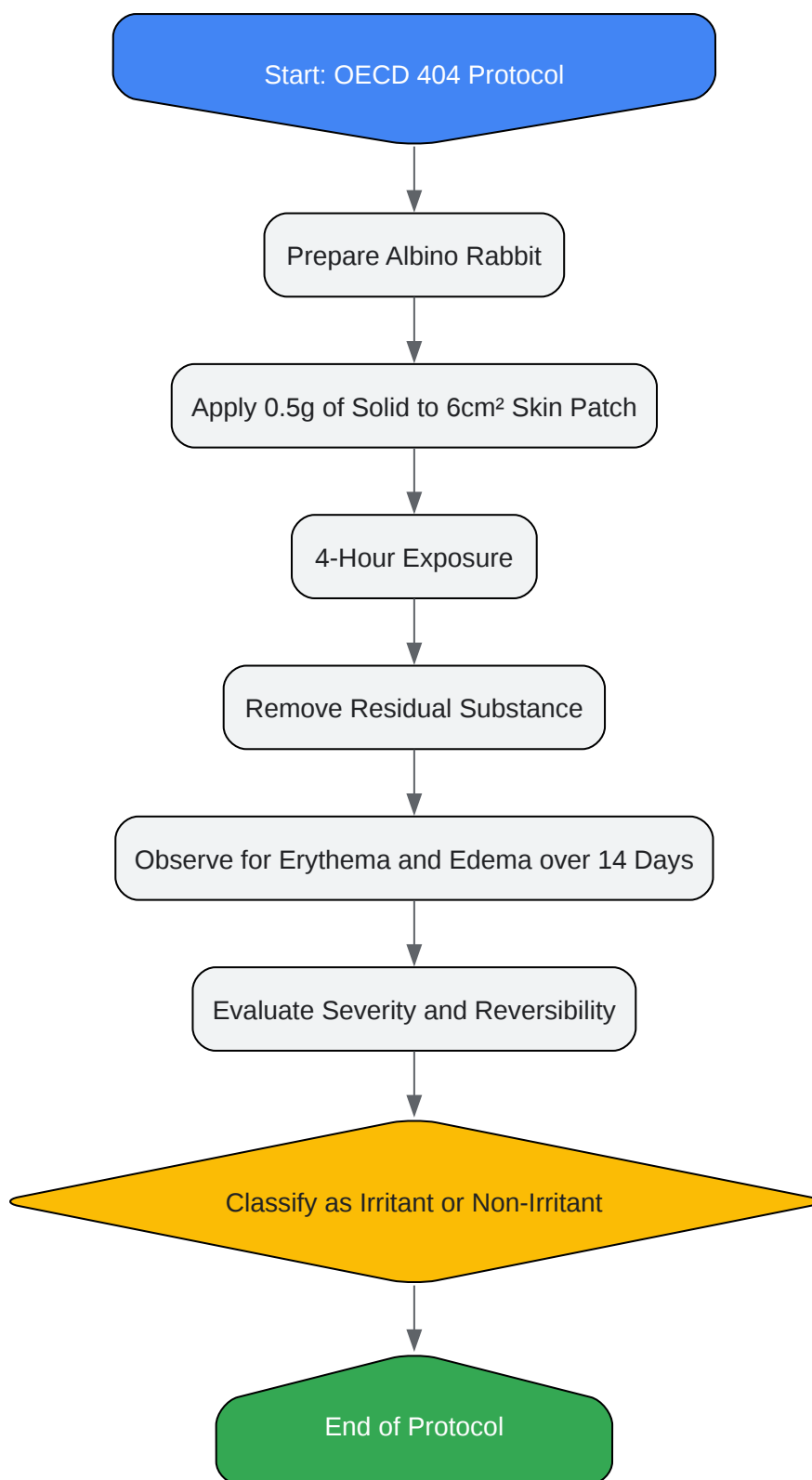
2,6-Dimethylphenylboronic acid is classified as an irritant. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear framework for its hazards, which are summarized in Table 2.

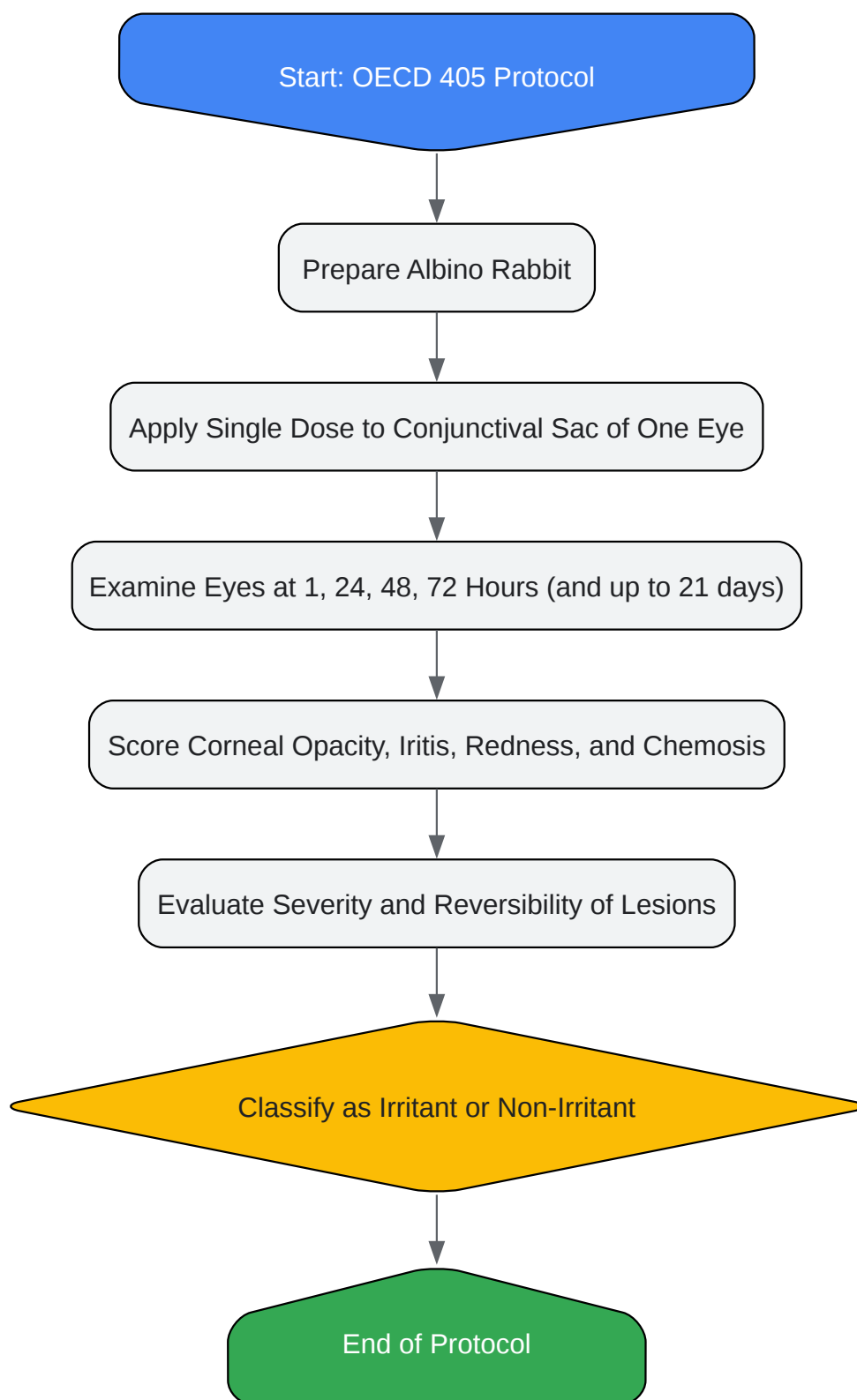
Hazard Class	GHS Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Source: PubChem, ECHEMI[2][4][5]

The hazard identification and subsequent safety measures can be visualized as a logical workflow.







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